

# Application of Sybraloy in Simulated Dental Restorations: Application Notes and Protocols

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## Compound of Interest

Compound Name: Sybraloy

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## Introduction

**Sybraloy** is a high-copper, spherical particle dental amalgam alloy.<sup>[1][2]</sup> As a high-copper amalgam, it is designed to produce a restoration with high strength, low creep, and minimal dimensional change, contributing to its longevity and marginal integrity.<sup>[1][3]</sup> This document provides detailed application notes and protocols for the use of **Sybraloy** in simulated dental restorations for research and development purposes. The protocols are based on established standards from the International Organization for Standardization (ISO) and the American Dental Association (ADA), as well as methodologies described in peer-reviewed dental materials literature.

## Composition and Properties

**Sybraloy** is primarily composed of silver, tin, and copper.<sup>[4]</sup> High-copper dental amalgams like **Sybraloy** were developed to improve upon the performance of traditional low-copper amalgams by minimizing the formation of the corrosion-prone gamma-2 ( $\gamma_2$ ) phase (Sn7-8Hg).<sup>[3]</sup>

## Quantitative Data Summary

The following tables summarize the key physical and mechanical properties of high-copper dental amalgams, with specific values for **Sybraloy** where available. It is important to note that

properties can vary based on manipulation techniques and testing conditions.

Table 1: Mechanical Properties of High-Copper Dental Amalgams

Property	Sybraloy	Typical High-Copper Amalgam Values	Test Standard
Compressive Strength (1 hr)	Not explicitly stated	> 100 MPa	ISO 24234[5]
Compressive Strength (24 hr)	High[1]	> 350 MPa	ISO 24234[5]
Diametral Tensile Strength	Similar to other high-copper amalgams[1]	40 - 60 MPa	-
Static Creep (%)	Low[1][2]	< 1.0%	ADA Specification No. 1[6][7]
Dimensional Change (%)	Minimal[1]	-0.1 to +0.15	ISO 24234[5]

Table 2: Wear and Microleakage Properties of High-Copper Dental Amalgams

Property	Sybraloy	Typical High-Copper Amalgam Values	Test Method
Wear Resistance	Not explicitly stated	High	In vitro wear simulation[8][9]
Microleakage	Not explicitly stated	Variable, generally low after initial sealing	Dye Penetration[10][11][12]

## Experimental Protocols

The following are detailed protocols for key experiments to evaluate the performance of **Sybraloy** in simulated dental restorations.

## Compressive Strength Testing

Objective: To determine the compressive strength of set **Sybraloy** amalgam at 1 hour and 24 hours after trituration, in accordance with ISO 24234.<sup>[5][13][14]</sup>

Materials and Equipment:

- **Sybraloy** capsules
- Dental amalgamator
- Cylindrical stainless steel mold (4 mm diameter x 8 mm height)
- Mechanical condenser
- Universal testing machine
- Micrometer
- Incubator at 37°C

Procedure:

- Specimen Preparation:
  1. Triturate the **Sybraloy** capsule according to the manufacturer's instructions.
  2. Immediately condense the mixed amalgam into the cylindrical mold in increments, applying consistent pressure with the mechanical condenser.
  3. Overfill the mold slightly and then remove the excess to ensure a flat surface.
  4. Carefully eject the cylindrical specimen from the mold.
  5. Prepare a minimum of five specimens for each time point (1 hour and 24 hours).
- Specimen Storage:

1. For 1-hour compressive strength, store the specimens at 37°C for  $60 \pm 2$  minutes from the end of trituration.[\[14\]](#)
  2. For 24-hour compressive strength, store the specimens at 37°C for  $24 \pm 1$  hours from the end of trituration.[\[13\]](#)
- Testing:
    1. Measure the diameter and length of each specimen to the nearest 0.01 mm using a micrometer.
    2. Place the specimen in the universal testing machine with the flat ends between the compression plates.
    3. Apply a compressive load at a crosshead speed of  $0.5 \pm 0.1$  mm/min until fracture.[\[13\]](#)
    4. Record the maximum load (in Newtons) at which fracture occurs.
  - Calculation:
    - Calculate the compressive strength ( $\sigma$ ) in Megapascals (MPa) using the formula:  $\sigma = 4F / (\pi d^2)$  where F is the maximum load in Newtons and d is the diameter of the specimen in millimeters.

## Static Creep Testing

Objective: To determine the static creep of **Sybraloy**, which is the time-dependent plastic deformation under a constant load, following the principles of ADA Specification No. 1.[\[7\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

Materials and Equipment:

- **Sybraloy** capsules
- Dental amalgamator
- Cylindrical stainless steel mold (4 mm diameter x 8 mm height)

- Mechanical condenser
- Creep testing apparatus with a constant compressive stress of 36 MPa[15]
- Displacement transducer
- Incubator at 37°C

#### Procedure:

- Specimen Preparation: Prepare cylindrical specimens as described in the compressive strength protocol.
- Specimen Storage: Store the specimens at 37°C for 7 days.
- Testing:
  1. Measure the initial length of the specimen.
  2. Place the specimen in the creep testing apparatus and maintain at 37°C.
  3. Apply a constant compressive stress of 36 MPa.
  4. Record the change in length of the specimen between 1 and 4 hours after load application.[15]
- Calculation:
  - Calculate the percentage of creep as the change in length divided by the original length, multiplied by 100.

## In Vitro Wear Resistance Testing

Objective: To evaluate the two-body wear resistance of **Sybraloy** against an antagonist material, simulating masticatory forces.[8][9][18][19][20]

#### Materials and Equipment:

- **Sybraloy** capsules

- Dental amalgamator
- Custom molds for specimen fabrication (e.g., rectangular blocks)
- Two-body wear simulator
- Antagonist material (e.g., steatite or enamel cusps)
- Artificial saliva
- 3D optical profilometer

#### Procedure:

- Specimen Preparation:
  1. Prepare standardized flat specimens of **Sybraloy** by condensing the mixed amalgam into the custom molds.
  2. Allow the specimens to set completely (e.g., for 24 hours at 37°C).
  3. Polish the surface of the specimens to a standardized finish.
- Wear Simulation:
  1. Mount the **Sybraloy** specimen and the antagonist in the wear simulator.
  2. Immerse the samples in artificial saliva maintained at 37°C.
  3. Apply a cyclic load (e.g., 50 N) at a specific frequency (e.g., 1 Hz) for a predetermined number of cycles (e.g., 100,000 cycles) to simulate clinical wear over time.
- Analysis:
  1. After the wear simulation, clean the specimens.
  2. Use a 3D optical profilometer to scan the surface of the **Sybraloy** specimen and measure the volume loss (in mm<sup>3</sup>) in the wear facet.

## Microleakage Testing (Dye Penetration Method)

Objective: To assess the marginal sealing ability of **Sybraloy** restorations by measuring the extent of dye penetration at the tooth-restoration interface.<sup>[11][12][21][22][23][24]</sup>

Materials and Equipment:

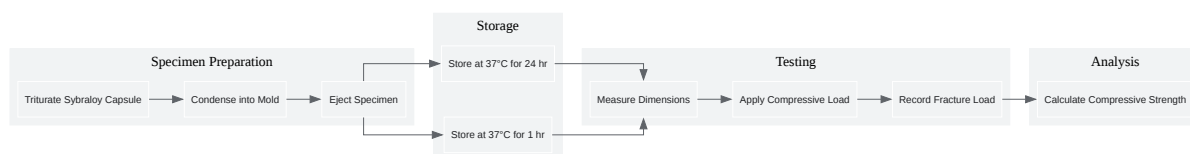
- Extracted sound human molars
- High-speed dental handpiece and burs
- **Sybraloy** capsules and amalgamator
- Dental instruments for restoration placement and carving
- Thermocycler
- 2% methylene blue dye solution
- Low-speed diamond saw for sectioning
- Stereomicroscope

Procedure:

- Tooth Preparation:
  1. Prepare standardized Class I or Class V cavities in the extracted molars.
  2. Ensure that the cavity margins are in enamel.
- Restoration:
  1. Place a **Sybraloy** restoration in the prepared cavity according to standard clinical techniques.
  2. Carve and burnish the restoration.
- Specimen Aging:

1. Store the restored teeth in water at 37°C for 24 hours.
  2. Subject the teeth to thermocycling (e.g., 500 cycles between 5°C and 55°C with a 30-second dwell time) to simulate temperature changes in the oral cavity.[22]
- Dye Penetration:
    1. Seal the apices of the teeth with sticky wax and coat the entire tooth surface, except for 1 mm around the restoration margins, with two layers of nail varnish.
    2. Immerse the teeth in a 2% methylene blue dye solution for 24 hours.[12]
  - Evaluation:
    1. Rinse the teeth thoroughly and section them longitudinally through the center of the restoration using a low-speed diamond saw.
    2. Examine each section under a stereomicroscope at a magnification of 40x.
    3. Score the extent of dye penetration along the tooth-restoration interface using a standardized scoring system (e.g., 0 = no penetration, 1 = penetration up to one-third of the cavity depth, 2 = penetration up to two-thirds of the cavity depth, 3 = penetration to the axial wall, 4 = penetration to the pulpal floor).[21]

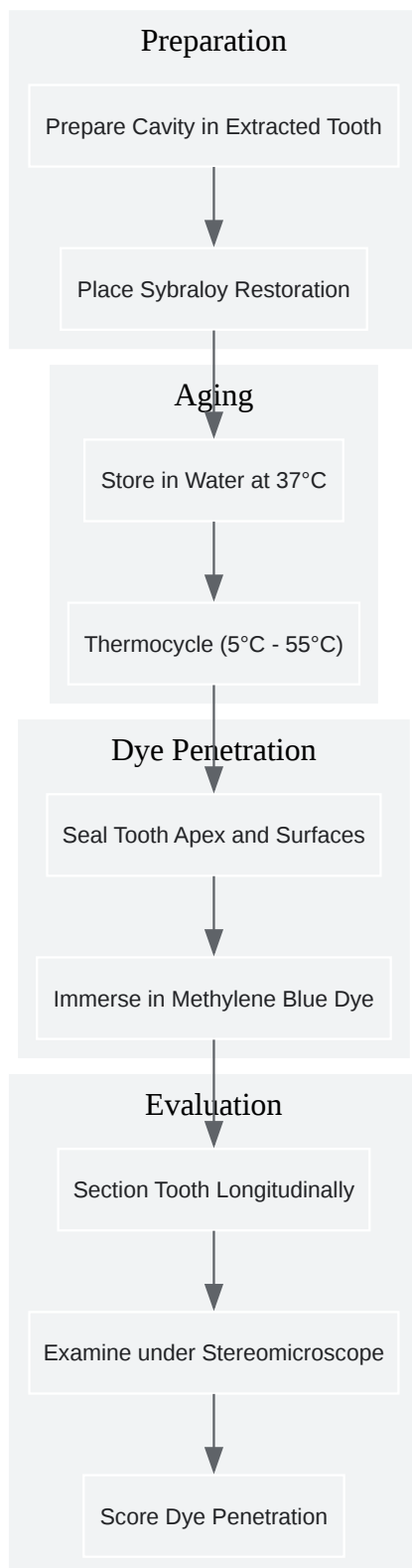
## Visualizations



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Caption: Workflow for Compressive Strength Testing.



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Caption: Workflow for Microleakage Testing.

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